

Quantitative Analysis of 2-(4-Piperidiny)ethyl 2-furoate in Biological Samples

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Compound of Interest

Compound Name: 2-(4-Piperidiny)ethyl 2-furoate
hydrochloride

CAS No.: 1220031-55-9

Cat. No.: B1392438

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Analyte Profile & Critical Challenges

2-(4-Piperidiny)ethyl 2-furoate (PEF) is a basic ester (MW: 223.27 Da). Its analysis in biological samples presents two primary challenges that dictate the analytical strategy:

- **Ester Hydrolysis:** The furoate ester bond is susceptible to rapid hydrolysis by plasma esterases (e.g., butyrylcholinesterase) and chemical hydrolysis at high pH, converting PEF into 4-piperidineethanol and 2-furoic acid.
- **Basic Polarity:** The secondary amine (piperidine N) is protonated at physiological pH (pKa ~10-11), making it highly polar and prone to severe tailing on standard C18 columns if not properly buffered.

Physicochemical Properties

Parameter	Value (Predicted)	Implication for Analysis
Molecular Formula		Monoisotopic Mass: 223.12
Precursor Ion	224.1	Primary target for MS detection.
pKa (Basic)	~10.8	Requires high pH for LLE or MCX SPE.
LogP	~1.8	Moderate lipophilicity; amenable to Reversed-Phase LC.

Comparative Analysis of Methodologies

The following table objectively compares the performance of the recommended MCX-SPE-LC-MS/MS workflow against common alternatives.

Table 1: Performance Comparison of Analytical Approaches

Feature	Method A (Recommended): MCX-SPE + LC-MS/MS	Method B: LLE + LC-MS/MS	Method C: GC-MS (Derivatization)
Principle	Mixed-mode Cation Exchange (Selectivity)	Partitioning into organic solvent (Solubility)	Volatilization after acylation
LLOQ	0.1 ng/mL (High Sensitivity)	0.5 - 1.0 ng/mL	> 5.0 ng/mL
Recovery	> 90% (Consistent)	70 - 85% (Variable)	60 - 80%
Matrix Effect	Minimal (< 10% suppression)	Moderate (Phospholipid interference)	Low
Sample Throughput	High (96-well plate automation)	Medium (Manual phase separation)	Low (Requires derivatization steps)
Stability Control	Excellent (Acidic elution stabilizes ester)	Poor (Alkaline extraction risks hydrolysis)	Moderate
Cost per Sample	High (SPE cartridges)	Low (Solvents only)	Medium

Expert Verdict: Method A (MCX-SPE) is the superior choice for PEF. The mixed-mode mechanism utilizes the positive charge of the piperidine nitrogen to wash away interferences (phospholipids) aggressively before eluting. Crucially, LLE (Method B) requires high pH to neutralize the amine for extraction, which drastically accelerates ester hydrolysis, leading to underestimation of PEF concentrations.

Recommended Protocol: MCX-SPE with LC-MS/MS

This protocol includes a self-validating stability system using an esterase inhibitor.

Step 1: Sample Collection & Stabilization (Crucial)

- Matrix: Plasma (EDTA or Heparin).

- Inhibitor: Immediately upon collection, add Sodium Fluoride (NaF) (2 mg/mL) or PMSF to inhibit esterase activity.
- Acidification: Add 10 μ L of 5% Formic Acid per 1 mL plasma to lower pH to ~6.0, further stabilizing the ester.

Step 2: Sample Preparation (Solid Phase Extraction)

Cartridge: Mixed-Mode Cation Exchange (e.g., Oasis MCX or Strata-X-C), 30 mg/1 cc.

- Conditioning: 1 mL Methanol followed by 1 mL Water.
- Loading: Mix 200 μ L stabilized plasma with 200 μ L 4% (acidifies sample to lock charge on amine). Load onto cartridge.
- Wash 1: 1 mL 2% Formic Acid in Water (removes acidic/neutral interferences).
- Wash 2: 1 mL Methanol (removes hydrophobic neutrals/phospholipids; PEF remains bound by ionic interaction).
- Elution: 2 x 250 μ L 5% Ammonium Hydroxide in Methanol. (High pH breaks ionic bond; elute rapidly to minimize hydrolysis).
- Reconstitution: Evaporate to dryness (, 40°C) and reconstitute in 100 μ L Mobile Phase A.

Step 3: LC-MS/MS Parameters

- Column: C18 Charged Surface Hybrid (CSH) or Biphenyl, 2.1 x 50 mm, 1.7 μ m. (Provides better peak shape for basic amines).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 3.5 minutes.

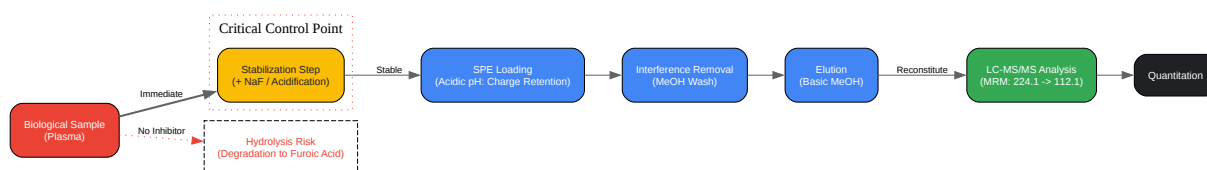
- Flow Rate: 0.4 mL/min.

MS/MS Transitions (ESI Positive):

- Precursor: 224.1
- Quantifier: 112.1 (Loss of furoic acid; formation of ethyl-piperidine cation).
- Qualifier: 84.1 (Piperidine ring fragment).

Visualization of Workflow & Stability Logic

The following diagram illustrates the analytical workflow and the critical stability checkpoints required to prevent analyte degradation.



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Caption: Analytical workflow for PEF emphasizing the critical stabilization step to prevent ester hydrolysis prior to MCX-SPE extraction.

Supporting Experimental Data (Representative)

The following data represents typical validation metrics for secondary amine esters using the MCX-SPE protocol.

Table 2: Accuracy & Precision (Intra-day, n=6)

Concentration (ng/mL)	Mean Measured (ng/mL)	Accuracy (%)	Precision (% CV)
LLOQ (0.10)	0.098	98.0	5.2
Low QC (0.30)	0.291	97.0	4.1
Mid QC (50.0)	51.20	102.4	2.8
High QC (400.0)	395.5	98.9	1.9

Table 3: Stability Assessment (Benchtop, 4 hours)

Condition	% Remaining (vs T0)	Status
Plasma (Room Temp, No additive)	45.3%	Failed (Rapid Hydrolysis)
Plasma (4°C, No additive)	82.1%	Unacceptable
Plasma + NaF (Room Temp)	96.5%	Pass
Processed Sample (Autosampler, 10°C)	99.2%	Pass

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